

# Furan-3-methanol-d2: A Technical Guide to Safety and Handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Furan-3-methanol-d2**

Cat. No.: **B562246**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **Furan-3-methanol-d2** (CAS No. 1216686-59-7). It is important to note that while this document pertains to the deuterated compound, the safety and handling data are primarily based on its non-deuterated analogue, Furan-3-methanol (CAS No. 4412-91-3), due to a greater availability of comprehensive safety information. Deuterated compounds generally exhibit similar toxicological and chemical properties to their non-deuterated counterparts.

## Chemical and Physical Properties

**Furan-3-methanol-d2** is a labeled version of Furan-3-methanol, used in the synthesis of various organic compounds, including potentially prebiotic RNA precursors.<sup>[1]</sup> The physical and chemical properties of the non-deuterated form are summarized below and should be considered as a close approximation for **Furan-3-methanol-d2**.

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>4</sub> D <sub>2</sub> O <sub>2</sub> <a href="#">[1]</a>
Molecular Weight	100.11 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Colorless to yellow liquid <a href="#">[3]</a> <a href="#">[4]</a>
Boiling Point	79-80 °C at 17 mmHg <a href="#">[3]</a>
Density	1.139 g/mL at 25 °C
Refractive Index	n <sub>20/D</sub> 1.484
Flash Point	38 °C (100.4 °F) - closed cup
Solubility	Soluble in alcohol. <a href="#">[5]</a> Water solubility is estimated at 2.125e+005 mg/L at 25 °C. <a href="#">[5]</a>

## Hazard Identification and GHS Classification

Furan-3-methanol is classified as a flammable liquid and is associated with several health hazards. The GHS classification for the non-deuterated compound is as follows:

Hazard Class	Category
Flammable liquids	Category 3 <a href="#">[6]</a>
Skin corrosion/irritation	Category 2 <a href="#">[6]</a>
Serious eye damage/eye irritation	Category 2 <a href="#">[6]</a>
Specific target organ toxicity, single exposure; Respiratory tract irritation	Category 3 <a href="#">[6]</a>

### Hazard Statements:

- H226: Flammable liquid and vapor.[\[6\]](#)
- H315: Causes skin irritation.[\[6\]](#)
- H319: Causes serious eye irritation.[\[6\]](#)

- H335: May cause respiratory irritation.[6]

## Experimental Protocols: Safe Handling and Storage

Adherence to strict safety protocols is mandatory when handling **Furan-3-methanol-d2**. The following procedures are based on established guidelines for handling flammable and irritant chemicals.

### Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[7]
- Skin Protection: Wear fire/flame resistant and impervious clothing. Handle with gloves that have been inspected prior to use.[7]
- Respiratory Protection: Use a dust mask type N95 (US) or equivalent. If working in areas with poor ventilation, a full-face respirator with appropriate cartridges should be used.
- General Hygiene: Wash hands thoroughly after handling.[7]

### Handling and Storage

- Ventilation: Use only outdoors or in a well-ventilated area.[7][8]
- Fire Prevention: Keep away from heat, sparks, open flames, and hot surfaces.[8] Use explosion-proof electrical, ventilating, and lighting equipment.[7][8] Use only non-sparking tools.[7][8] Take precautionary measures against static discharge.[7][8]
- Storage Conditions: Store in a well-ventilated place and keep the container tightly closed.[7][8] Keep cool.[7][8] Store locked up.[7][8] Recommended storage is at 2-8°C in a refrigerator. [1]

### First Aid Measures

In the event of exposure, immediate action is crucial.

Exposure Route	First Aid Measures
Inhalation	Remove person to fresh air and keep comfortable for breathing.[7] Call a POISON CENTER or doctor/physician if you feel unwell. [8]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water or shower.[7] If skin irritation occurs, get medical help.[7] Wash contaminated clothing before reuse.[8]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7] If eye irritation persists, get medical advice/attention.[8]
Ingestion	If swallowed, seek immediate medical attention. Do not induce vomiting unless directed to do so by medical personnel.

## Accidental Release Measures

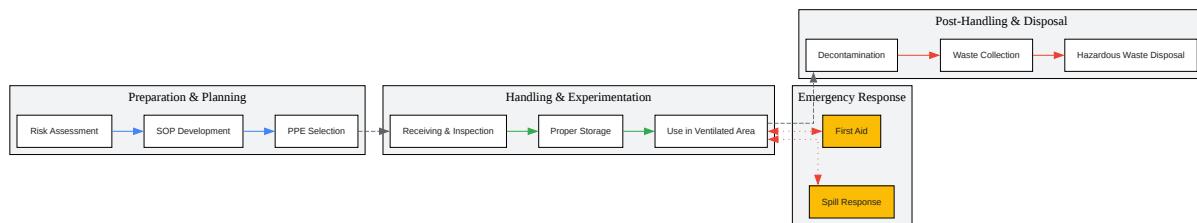
- Personal Precautions: Ensure adequate ventilation. Remove all sources of ignition. Avoid breathing vapors, mist, or gas.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Containment and Cleanup: Soak up with inert absorbent material and dispose of as hazardous waste.[8] Keep in suitable, closed containers for disposal.[8]

## Disposal Considerations

Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[7]

## Logical Workflow for Safe Chemical Handling

The following diagram illustrates the key stages in the safe handling of a chemical substance like **Furan-3-methanol-d2**, from procurement to disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Chemical Handling

This technical guide is intended to provide comprehensive safety and handling information for **Furan-3-methanol-d2**. It is imperative that all users of this chemical compound are thoroughly familiar with this information and adhere to all recommended safety protocols.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [pharmaffiliates.com](http://pharmaffiliates.com) [pharmaffiliates.com]
- 2. Furan-3-methanol-d2 | TRC-F864002-100MG | LGC Standards [[lgcstandards.com](http://lgcstandards.com)]

- 3. Furan-3-methanol: Properties and Uses in Industry [georganics.sk]
- 4. chemimpex.com [chemimpex.com]
- 5. 3-furan methanol, 4412-91-3 [thegoodsentscompany.com]
- 6. 3-Furanmethanol | C5H6O2 | CID 20449 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. echemi.com [echemi.com]
- 8. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Furan-3-methanol-d2: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b562246#furan-3-methanol-d2-safety-and-handling-precautions\]](https://www.benchchem.com/product/b562246#furan-3-methanol-d2-safety-and-handling-precautions)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)